

1H NMR spectrum analysis of 2-hydroxy-4,4-dimethylcyclohexan-1-one

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Compound of Interest

Compound Name: 2-Hydroxy-4,4-dimethylcyclohexan-1-one
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An In-Depth Technical Guide and Comparative Analysis of the 1H NMR Spectrum of **2-Hydroxy-4,4-dimethylcyclohexan-1-one**

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For professionals in drug development and chemical research, the unambiguous structural elucidation of novel molecules is paramount. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly 1H NMR, remains the cornerstone of this process, providing profound insights into molecular structure, conformation, and stereochemistry. This guide offers a comprehensive analysis of the 1H NMR spectrum of **2-hydroxy-4,4-dimethylcyclohexan-1-one**, a substituted α -hydroxyketone.

This document moves beyond a simple spectral interpretation. It provides a comparative analysis against related cyclohexanone derivatives to illuminate the structural influences of the hydroxyl and gem-dimethyl groups on proton chemical environments. Furthermore, a detailed, field-proven experimental protocol for acquiring high-fidelity spectra is presented, ensuring both reproducibility and accuracy.

Structural and Conformational Overview

2-Hydroxy-4,4-dimethylcyclohexan-1-one is a saturated six-membered ring containing a ketone at the C1 position, a hydroxyl group at the C2 position, and a gem-dimethyl group at the C4 position. The cyclohexane ring predominantly adopts a chair conformation to minimize steric and torsional strain. The substituents (hydroxyl and methyl groups) can occupy either axial or equatorial positions, leading to potential conformational isomers. The analysis of proton-proton coupling constants ($3J_{HH}$) in the ^1H NMR spectrum is critical for determining the preferred conformation and the relative stereochemistry of the substituents.

The key protons for analysis are the methine proton at C2 (H2), and the diastereotopic methylene protons at C3, C5, and C6. The gem-dimethyl groups at C4 introduce a significant steric presence and simplify the spectrum by replacing methine and methylene protons at that position.

Caption: Structure of **2-hydroxy-4,4-dimethylcyclohexan-1-one**.

Predicted ^1H NMR Spectrum and Key Features

The presence of the electron-withdrawing carbonyl group ($\text{C}=\text{O}$) is a dominant factor in the ^1H NMR spectrum, causing significant deshielding of adjacent protons (α -protons).^[1] Protons on carbons adjacent to the carbonyl typically appear in the range of 2.1–2.6 ppm.^{[1][2]} The hydroxyl group at C2 further deshields the attached proton (H2), shifting it downfield, typically into the 3.0–4.5 ppm region.^[3]

Key Predicted Signals for **2-Hydroxy-4,4-dimethylcyclohexan-1-one**:

- **Methyl Protons (C4-Me):** The two methyl groups at the C4 position are expected to produce one or two singlets in the alkane region (δ 0.8–1.5 ppm).^[3] If the chair conformation is rigid and the groups are diastereotopic, two distinct singlets may be observed. However, rapid conformational flexing at room temperature often leads to a single, averaged singlet integrating to 6H.
- **H2 Proton (α to $\text{C}=\text{O}$ and $\text{C}-\text{OH}$):** This proton is attached to a carbon bearing both the hydroxyl group and adjacent to the carbonyl. This dual influence will shift its resonance significantly downfield. Its multiplicity will depend on the orientation (axial or equatorial) and

the number of adjacent protons on C3. It is expected to appear as a multiplet (likely a doublet of doublets or a triplet, depending on the coupling with the two H3 protons).

- H3, H5, H6 Methylene Protons: The protons on C3, C5, and C6 are diastereotopic (axial and equatorial) and will have different chemical shifts.^[4] Generally, equatorial protons in a cyclohexane ring resonate at a higher chemical shift than their geminal axial counterparts.^[4]
 - H3 Protons: These are α to the gem-dimethyl group and β to the carbonyl. They will appear as complex multiplets due to geminal coupling with each other and vicinal coupling with H2.
 - H6 Protons: These are α to the carbonyl group and are expected to be in the δ 2.1-2.6 ppm range.^[1] They will show geminal coupling and vicinal coupling to the H5 protons.
 - H5 Protons: These are β to the carbonyl and will be further upfield compared to the H6 protons. They will exhibit geminal coupling and vicinal coupling with both H6 protons.
- Hydroxyl Proton (OH): The chemical shift of the OH proton is highly variable and depends on concentration, solvent, temperature, and hydrogen bonding. It can appear anywhere in the spectrum and may be a sharp singlet or a broad peak.

Comparative Spectral Analysis

To understand the specific effects of the hydroxyl and gem-dimethyl groups, we compare the expected spectrum of our target molecule with that of simpler, related structures.

Compound	Proton Assignment	Typical Chemical Shift (δ ppm)	Multiplicity	Key Insights
Cyclohexanone	H2/H6 (α -protons)	~2.3	Triplet	Baseline for α -proton chemical shift.
H3/H5 (β -protons)	~1.9	Quintet	Baseline for β -proton chemical shift.	Minimal change in α -proton shift, indicating the gem-dimethyl group has little electronic effect at this distance.
H4 (γ -protons)	~1.7	Quintet	Baseline for γ -proton chemical shift.	
4,4-Dimethylcyclohexan-1-one	H2/H6 (α -protons)	~2.4	Triplet	
H3/H5 (β -protons)	~1.7	Triplet	Simplification of multiplicity due to the absence of protons at C4.	The double bond dramatically shifts adjacent protons downfield.
C4-Me	~1.1	Singlet	Characteristic singlet for the gem-dimethyl group.	
4,4-Dimethyl-2-cyclohexen-1-one ^{[5][6]}	H2 (vinylic)	~5.8	Doublet	

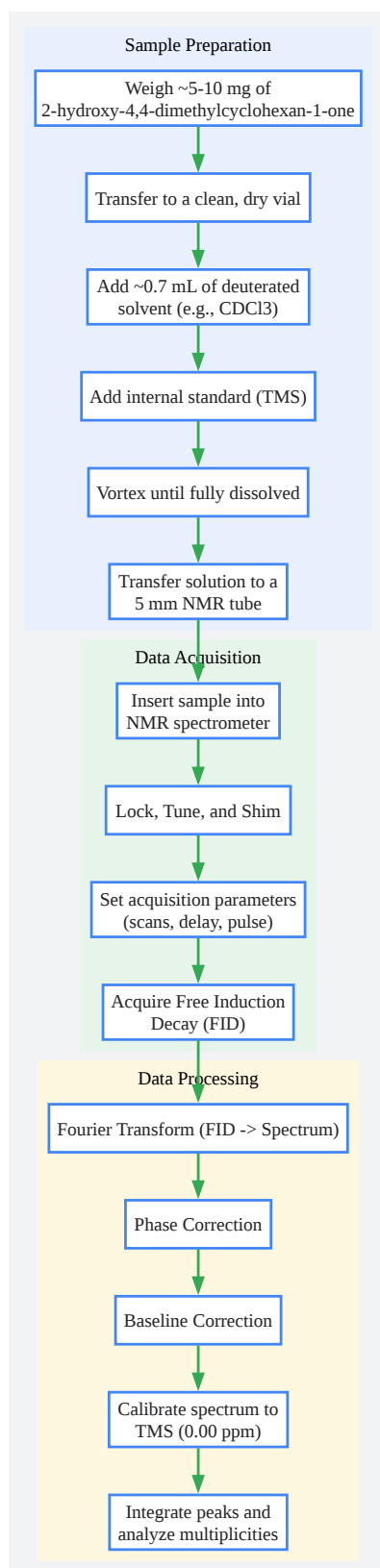
H3 (vinylic)	~6.7	Doublet	Demonstrates the strong deshielding effect of a conjugated system.	Conclusion: The hydroxyl group at C2 is the primary driver for the significant downfield shift of H2 compared to other cyclohexanones.
C4-Me	~1.2	Singlet	Position is comparable to the saturated analogue.	
2-Hydroxy-4,4-dimethylcyclohexan-1-one (Predicted)	H2 (α to C=O, C-OH)	~3.5 - 4.2	dd or t	
H6 (α to C=O)	~2.2 - 2.6	Multiplet	Shift is similar to other ketones, showing the OH effect diminishes with distance.	Conclusion: The gem-dimethyl group serves as a conformational anchor and a clear spectroscopic marker.
C4-Me	~1.0 - 1.2	Singlet(s)		

This comparative analysis clearly isolates the electronic contributions of the different functional groups. The downfield shift of the H2 proton is the most telling feature, confirming the presence and location of the hydroxyl group.

Experimental Protocol: High-Fidelity ^1H NMR

Achieving an accurate and high-resolution spectrum requires meticulous sample preparation and parameter optimization.

Workflow Diagram



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Caption: Standard workflow for NMR analysis.

Step-by-Step Methodology

- Sample Preparation:
 - Accurately weigh 5-10 mg of solid **2-hydroxy-4,4-dimethylcyclohexan-1-one** into a clean, dry glass vial.
 - Add approximately 0.7 mL of a deuterated solvent, typically Chloroform-d (CDCl_3), which is effective for most organic molecules.
 - Add a small amount (1-2 drops of a 1% solution) of an internal standard, Tetramethylsilane (TMS), for chemical shift referencing ($\delta = 0.00$ ppm).^[7]
 - Vortex the vial gently until the sample is completely dissolved.
 - Using a Pasteur pipette, transfer the clear solution into a clean, 5 mm NMR tube. Ensure no solid particles are transferred.
- Instrument Setup and Data Acquisition (General Parameters for a 400 MHz Spectrometer):
 - Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
 - Locking: The instrument will lock onto the deuterium signal from the solvent (CDCl_3) to stabilize the magnetic field.
 - Tuning and Shimming: The probe is tuned to the ^1H frequency, and the magnetic field homogeneity is optimized through shimming to achieve sharp, symmetrical peaks.
 - Acquisition Parameters:
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg30') is typically sufficient.
 - Number of Scans (NS): 8 to 16 scans are usually adequate for a sample of this concentration.
 - Relaxation Delay (D1): A delay of 1-2 seconds is standard to allow for protons to relax between pulses.

- Acquisition Time (AQ): ~3-4 seconds to ensure good resolution.
- Spectral Width (SW): A range of ~12-16 ppm is appropriate for most organic compounds.
- Initiate the acquisition to collect the Free Induction Decay (FID) signal.
- Data Processing:
 - Apply a Fourier Transform to the FID to convert the time-domain signal into the frequency-domain spectrum.
 - Perform phase correction to ensure all peaks are in the positive absorptive phase.
 - Apply baseline correction to obtain a flat baseline across the spectrum.
 - Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
 - Integrate the area under each peak to determine the relative number of protons for each signal.
 - Analyze the splitting patterns (multiplicity) and measure the coupling constants (J-values) to deduce proton connectivity.

Conclusion

The ^1H NMR spectrum of **2-hydroxy-4,4-dimethylcyclohexan-1-one** provides a rich dataset for structural verification. The key diagnostic signals are the downfield-shifted methine proton at C2, confirming the α -hydroxy ketone moiety, and the singlet(s) corresponding to the C4 gem-dimethyl group. Comparative analysis with simpler cyclohexanone analogues demonstrates the distinct and predictable electronic effects of these functional groups on the proton chemical shifts. By following the rigorous experimental protocol outlined, researchers can reliably obtain high-quality spectra, enabling confident structural assignment and further investigation into the compound's stereochemistry and conformational dynamics.

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